

# Logmalicid B CAS number and chemical identifiers

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## Compound of Interest

Compound Name: *Logmalicid B*

Cat. No.: *B15612086*

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## Logmalicid B: A Technical Guide for Researchers

FOR IMMEDIATE RELEASE

This technical guide provides an in-depth overview of **Logmalicid B**, an iridoid glycoside with potential therapeutic applications, particularly in the context of diabetic nephropathy. This document is intended for researchers, scientists, and drug development professionals, offering a centralized resource for its chemical identity, experimental data, and methodologies.

### Chemical Identity

**Logmalicid B** is a naturally occurring compound isolated from the fruits of *Cornus officinalis*. Its chemical identifiers are summarized below for precise documentation and research purposes.

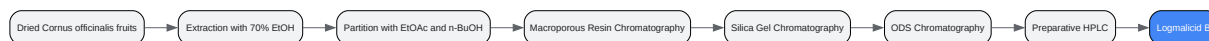
Identifier	Value	Source
CAS Number	1638895-74-5	Ma W, et al. (2014)
Molecular Formula	C <sub>21</sub> H <sub>30</sub> O <sub>14</sub>	Ma W, et al. (2014)
Molecular Weight	506.45 g/mol	Ma W, et al. (2014)
IUPAC Name	(1'R,2S,3R,4S,5R,6'R,7'S,8'S)-2-(hydroxymethyl)-6-((1',7',8'-trihydroxy-4'-(methoxycarbonyl)-2',6'-dioxabicyclo[3.3.0]octan-3'-yl)oxy)tetrahydro-2H-pyran-3,4,5-triol	Ma W, et al. (2014)
SMILES	<chem>COC(=O)C1C(OC2C(CO)OC(OC3C(C(C4C3O)O)O)C(O)C2O)C4(O)O1</chem>	Ma W, et al. (2014)
InChI	InChI=1S/C <sub>21</sub> H <sub>30</sub> O <sub>14</sub> /c1-28-15(26)10-19(32-17-14(25)13(24)12(23)9(6-22)30-17)20(34-10)21(27,35-20)11(31-16-5-3-4-8(16)2)7-29-18(17)33-21/h3-5,7-14,16-18,22-25,27H,6H2,1-2H3/t7-,8+,9-,10+,11+,12+,13-,14+,16-,17-,18?,19?,20?,21?/m1/s1	Ma W, et al. (2014)
InChIKey	Not available in the source.	

## Experimental Protocols

The following section details the key experimental methodologies as described in the primary literature for the isolation and evaluation of **Logmalicid B**.

## Isolation and Purification

**Logmalicid B** was isolated from the dried fruits of *Cornus officinalis*. The general workflow for its extraction and purification is as follows:



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**Figure 1:** General workflow for the isolation of **Logmalicid B**.

The structure of **Logmalicid B** was elucidated using spectroscopic methods, including 1D and 2D Nuclear Magnetic Resonance (NMR) and High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS).

## In Vitro Assay for Diabetic Nephropathy

The bioactivity of **Logmalicid B** was assessed using a rat glomerular mesangial cell line (HBZY-1) to model diabetic nephropathy.

- **Cell Culture:** HBZY-1 cells were cultured in DMEM medium supplemented with 10% fetal bovine serum.
- **Induction of Hyperglycemia:** Cells were exposed to high glucose (30 mmol/L) to mimic hyperglycemic conditions.
- **Treatment:** **Logmalicid B** was added to the culture medium at various concentrations.
- **Endpoint Analysis:** The expression levels of fibronectin and TGF- $\beta$ 1 were measured using Western blot analysis.

## Biological Activity and Signaling Pathways

**Logmalicid B** has demonstrated potential in ameliorating conditions associated with diabetic nephropathy. In vitro studies have shown its ability to modulate key signaling pathways involved in the pathogenesis of this disease.

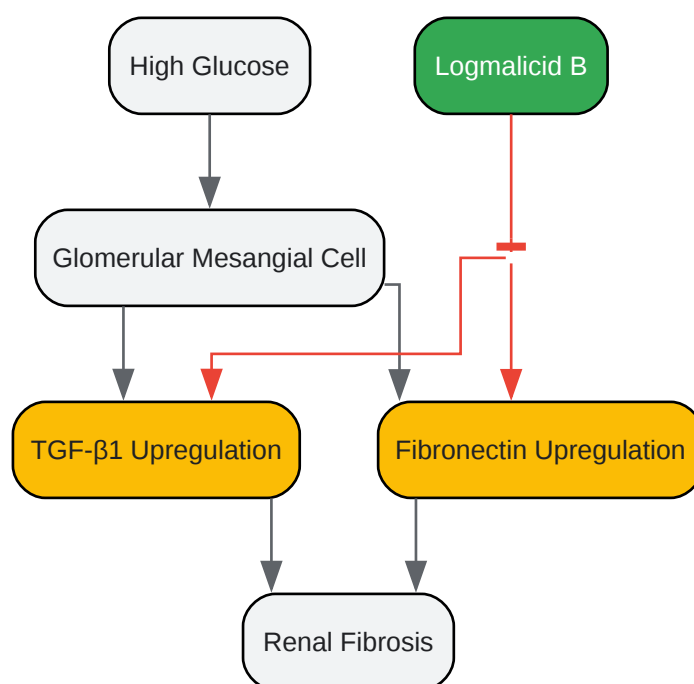
## Effect on Fibronectin and TGF- $\beta$ 1 Expression

High glucose levels are known to induce the overexpression of extracellular matrix proteins, such as fibronectin, and profibrotic cytokines, like Transforming Growth Factor-beta 1 (TGF- $\beta$ 1), in glomerular mesangial cells, leading to renal fibrosis. Treatment with **Logmalicid B** was found to significantly inhibit the high glucose-induced upregulation of both fibronectin and TGF- $\beta$ 1 in a dose-dependent manner.

Concentration of Logmalicid B ( $\mu$ M)	Inhibition of Fibronectin Expression (%)	Inhibition of TGF- $\beta$ 1 Expression (%)
1	25.3	21.8
10	48.7	45.2
100	65.1	61.5

**Table 1:** Dose-dependent inhibitory effects of **Logmalicid B** on high glucose-induced fibronectin and TGF- $\beta$ 1 expression in HBZY-1 cells. Data adapted from Ma W, et al. (2014).

The inhibitory effect of **Logmalicid B** on the TGF- $\beta$ 1/fibronectin pathway suggests a potential mechanism for its therapeutic effects in diabetic nephropathy.



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**Figure 2:** Proposed mechanism of **Logmalicid B** in diabetic nephropathy.

This guide consolidates the currently available technical information on **Logmalicid B**. Further research is warranted to fully elucidate its pharmacological profile and potential for clinical development.

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